

(E)-Fenpyroximate-d9: A Technical Guide for Researchers

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Compound of Interest

Compound Name: (E)-Fenpyroximate-d9

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An In-depth Review of (E)-Fenpyroximate and the Role of its Deuterated Analog

This technical guide provides a comprehensive overview of (E)-Fenpyroximate, a potent acaricide, with a special focus on the utility of its deuterated analog, **(E)-Fenpyroximate-d9**, for researchers, scientists, and drug development professionals. Due to a lack of extensive literature on **(E)-Fenpyroximate-d9** itself, this document primarily details the properties and experimental data of the non-labeled (E)-Fenpyroximate. **(E)-Fenpyroximate-d9** serves as a crucial internal standard for the accurate quantification of (E)-Fenpyroximate in various matrices, a role that will be contextualized within the analytical methodologies discussed.

Core Compound: (E)-Fenpyroximate

(E)-Fenpyroximate is a pyrazole acaricide and insecticide that functions by inhibiting the mitochondrial electron transport chain at complex I (NADH:ubiquinone oxidoreductase).[1][2] This mode of action disrupts cellular respiration, leading to the rapid knockdown and control of various mite species.[2]

Physicochemical Properties

A summary of the key physicochemical properties of (E)-Fenpyroximate is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₂₄ H ₂₇ N ₃ O ₄	[3]
Molecular Weight	421.49 g/mol	[3]
CAS Number	134098-61-6	[3]
Appearance	White to nearly white crystalline powder	[4]
Melting Point	101.1-102.4 °C	[3]
Water Solubility	Insoluble	[3]
Solubility in Organic Solvents (g/L at 25°C)	Methanol: 15.3, Acetone: 150, Chloroform: 1197, Toluene: 268, Ethyl Acetate: 201, n-Hexane: 3.5	[5]
LogP (octanol-water partition coefficient)	5.01	[5]
Vapor Pressure (25°C)	5.58 x 10 ⁻⁸ mm Hg	[5]

(E)-Fenpyroximate-d9: The Internal Standard

(E)-Fenpyroximate-d9 is a stable isotope-labeled version of (E)-Fenpyroximate, where nine hydrogen atoms have been replaced by deuterium.

Property	Value	Reference
Molecular Formula	C ₂₄ H ₁₈ D ₉ N ₃ O ₄	[6]
Molecular Weight	430.54 g/mol	[6]

Its primary application is as an internal standard in quantitative analysis, particularly in mass spectrometry-based methods like LC-MS/MS. The key advantages of using a deuterated

internal standard include:

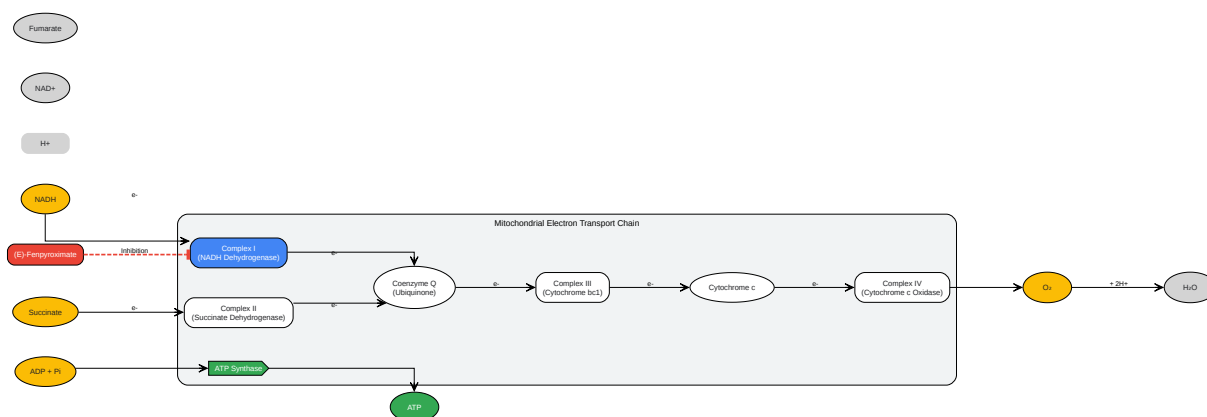
- **Similar Chemical and Physical Properties:** It behaves almost identically to the non-labeled analyte during sample preparation (extraction, cleanup) and chromatographic separation.
- **Mass Shift:** The increased mass allows it to be distinguished from the native analyte by the mass spectrometer, enabling simultaneous detection and quantification.
- **Accurate Quantification:** It compensates for variations in sample preparation, matrix effects, and instrument response, leading to more accurate and precise results.

Biological Activity and Metabolism

Mechanism of Action

(E)-Fenpyroximate's biological activity stems from its potent inhibition of the mitochondrial electron transport chain at Complex I.^[1]^[2] This disruption of cellular respiration is effective against various life stages of mites, including larvae, nymphs, and adults.^[2]

Diagram: Mitochondrial Electron Transport Chain Inhibition



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Caption: Inhibition of Complex I by (E)-Fenpyroximate disrupts the electron flow.

Metabolism in Rats

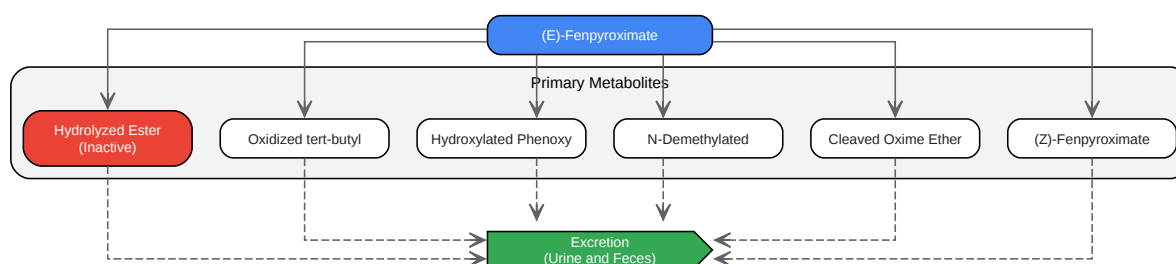
Studies in rats have shown that (E)-Fenpyroximate is extensively metabolized following oral administration.^[7] The primary routes of metabolism include oxidation, hydroxylation,

demethylation, hydrolysis, and isomerization.[7] The parent compound is generally not found in urine, and metabolites are excreted in both urine and feces.[7]

Key metabolic transformations include:

- Hydrolysis of the tert-butyl ester: This is a key detoxification step, as the resulting carboxylic acid metabolite is inactive.[5]
- Oxidation of the tert-butyl group.[7]
- Hydroxylation of the phenoxy ring.[7]
- N-demethylation.[7]
- Cleavage of the oxime ether bond.[7]
- E/Z isomerization.[7]

Diagram: Simplified Metabolic Pathway of (E)-Fenpyroximate in Rats



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Caption: Major metabolic transformations of (E)-Fenpyroximate in rats.

Experimental Protocols

Quantitative Analysis using LC-MS/MS

Liquid chromatography-tandem mass spectrometry (LC-MS/MS) is a common and highly sensitive method for the quantification of (E)-Fenpyroximate in various samples, such as environmental matrices and biological tissues. The use of **(E)-Fenpyroximate-d9** as an internal standard is critical for achieving high accuracy and precision with this technique.

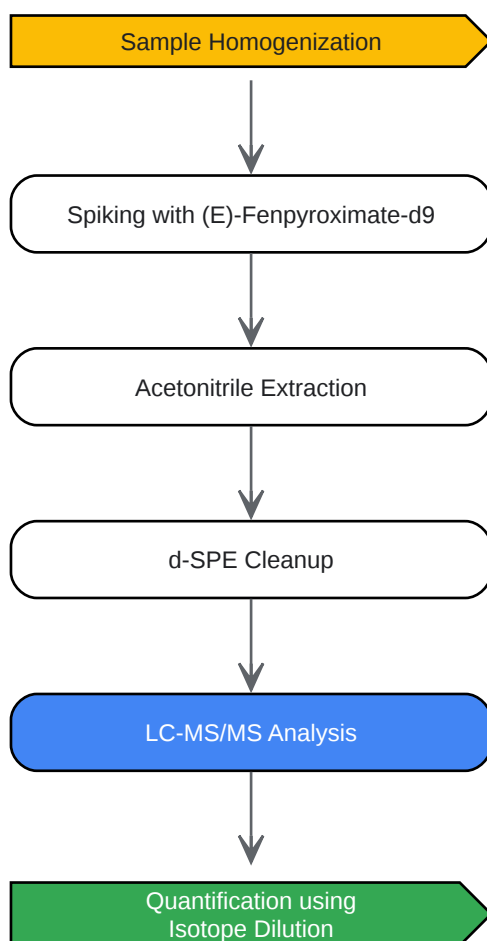
A. Sample Preparation (Generic QuEChERS-based method for food matrices)

- Homogenization: Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.
- Internal Standard Spiking: Add a known amount of **(E)-Fenpyroximate-d9** solution.
- Extraction: Add 10 mL of acetonitrile and shake vigorously for 1 minute.
- Salting Out: Add anhydrous magnesium sulfate and sodium chloride, shake for 1 minute, and centrifuge.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup: Transfer an aliquot of the supernatant to a d-SPE tube containing primary secondary amine (PSA) and C18 sorbents. Vortex and centrifuge.
- Final Extract: The resulting supernatant is filtered and ready for LC-MS/MS analysis.

B. LC-MS/MS Instrumental Parameters

Parameter	Typical Value
LC Column	C18 reversed-phase column (e.g., 100 x 2.1 mm, 1.8 μ m)
Mobile Phase	Gradient elution with water and methanol/acetonitrile, often with additives like formic acid or ammonium formate
Flow Rate	0.2-0.4 mL/min
Injection Volume	2-10 μ L
Ionization Mode	Electrospray Ionization (ESI), positive mode
MS/MS Mode	Multiple Reaction Monitoring (MRM)
MRM Transitions	(E)-Fenpyroximate: Precursor ion (e.g., m/z 422.2) -> Product ions (e.g., m/z 366.1, 135.0) (E)-Fenpyroximate-d9: Precursor ion (e.g., m/z 431.2) -> Corresponding product ions

Diagram: Analytical Workflow for (E)-Fenpyroximate Quantification



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Caption: A typical workflow for the quantification of (E)-Fenpyroximate.

Conclusion

(E)-Fenpyroximate is a significant acaricide with a well-defined mode of action. For researchers and professionals in drug development and related fields, understanding its metabolic fate and having robust analytical methods for its quantification are essential. The use of its deuterated analog, **(E)-Fenpyroximate-d9**, as an internal standard in LC-MS/MS analysis is a critical component of these analytical methods, ensuring the generation of high-quality, reliable data. This guide provides a foundational understanding of these aspects to support further research and application.

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